

Application Notes and Protocols: Hydroxy(tosyloxy)iodobenzene in Organic Synthesis

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Compound of Interest

Compound Name: *Hydroxy tosyloxy iodobenzene*

Cat. No.: *B8783353*

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Introduction

Hydroxy(tosyloxy)iodobenzene (HTIB), commonly known as Koser's Reagent, is a versatile and powerful hypervalent iodine(III) reagent widely employed in organic synthesis.^{[1][2][3]} Its electrophilic nature and ability to act as a mild oxidant make it an invaluable tool for a variety of transformations, including the functionalization of carbonyl compounds, oxidative cyclizations, and rearrangements.^{[4][5]} This document provides detailed application notes and experimental protocols for the use of HTIB in key synthetic transformations, along with relevant safety information and data presented for easy comparison.

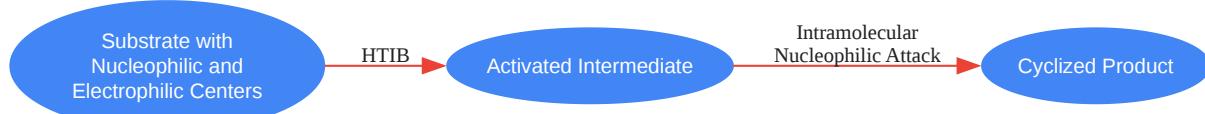
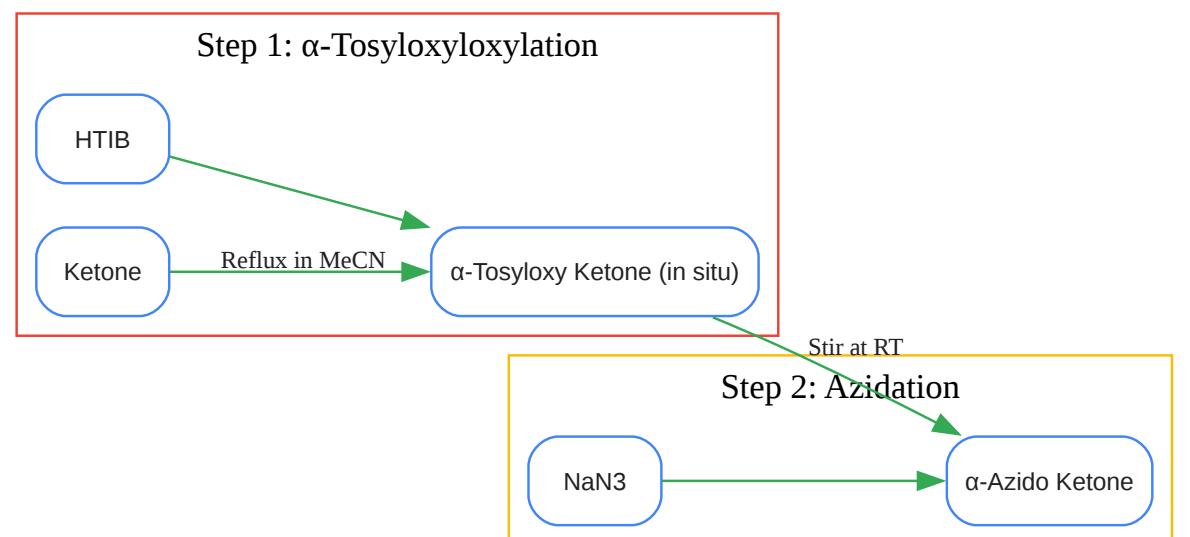
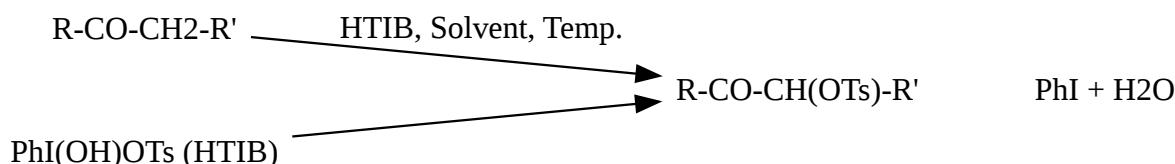
HTIB offers a safer and more environmentally benign alternative to many heavy metal-based oxidants.^[5] It is a white, solid reagent that can be stored at room temperature, though refrigeration is recommended for long-term stability.^[6] While it has limited solubility in many common organic solvents like diethyl ether, dichloromethane, and chloroform, these are often excellent media for reactions as the disappearance of the solid HTIB can indicate reaction completion.^[6]

Key Applications and Experimental Protocols

α -Tosyloxylation of Ketones

One of the most prominent applications of HTIB is the direct α -tosyloxylation of enolizable ketones to furnish α -tosyloxy ketones.^{[7][8]} These products are valuable synthetic intermediates that can undergo nucleophilic substitution to introduce a variety of functional groups at the α -position.

General Reaction Scheme:



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